

An In-depth Technical Guide on the Safety and Handling of 800CW Acid

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Compound of Interest

Compound Name: 800CW acid

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling guidelines for **800CW acid**, a near-infrared fluorescent dye commonly utilized in biomedical imaging and research. The information presented herein is synthesized from available safety data sheets and toxicity studies to ensure safe laboratory practices.

Substance Identification and Properties

800CW acid is identified by CAS Number 1088919-86-1.^[1] It is a water-soluble dye with excitation and emission maxima at approximately 774 nm and 789 nm, respectively.^[2] Its molecular formula is C₄₆H₅₀N₂Na₄O₁₅S₄, with a molecular weight of 1091.11 g/mol.^[1]

Table 1: Chemical and Physical Properties of **800CW Acid**

Property	Value	Reference
CAS Number	1088919-86-1	^[1]
Molecular Formula	C ₄₆ H ₅₀ N ₂ Na ₄ O ₁₅ S ₄	^[1]
Molecular Weight	1091.11 g/mol	^[1]
Excitation Maximum	~774 nm	^[2]
Emission Maximum	~789 nm	^[2]

Hazard Identification and Classification

According to the Safety Data Sheet (SDS) provided by MedChemExpress, **800CW acid** is not classified as a hazardous substance or mixture.[\[1\]](#) No specific hazards have been identified.[\[1\]](#)

Toxicological Data

A single-dose intravenous and intradermal toxicity study was conducted on IRDye 800CW carboxylate, the base form of **800CW acid**, in Sprague-Dawley rats. The study concluded that there was no pathological evidence of toxicity at the tested dose levels.[\[3\]](#)[\[4\]](#)

Table 2: Acute Toxicity Data for IRDye 800CW Carboxylate in Rats

Route of Administration	Dose Levels Tested	Observation Period	Results	NOAEL*	Reference
Intravenous (IV)	1, 5, and 20 mg/kg	Up to 14 days	No pathological evidence of toxicity	20 mg/kg	[3] [4]
Intradermal (ID)	20 mg/kg	Up to 14 days	No pathological evidence of toxicity	20 mg/kg	[3] [4]

*No Observed Adverse Effect Level

Handling and Storage

While **800CW acid** is not classified as hazardous, standard laboratory safety protocols should be followed.

- Storage: Store at -20°C, protected from light and moisture.[\[5\]](#)
- Personal Protective Equipment (PPE): It is recommended to use gloves and safety glasses when handling the substance.[\[5\]](#)

- Handling: Avoid contact with skin and eyes. In case of contact, follow the first aid measures outlined below.

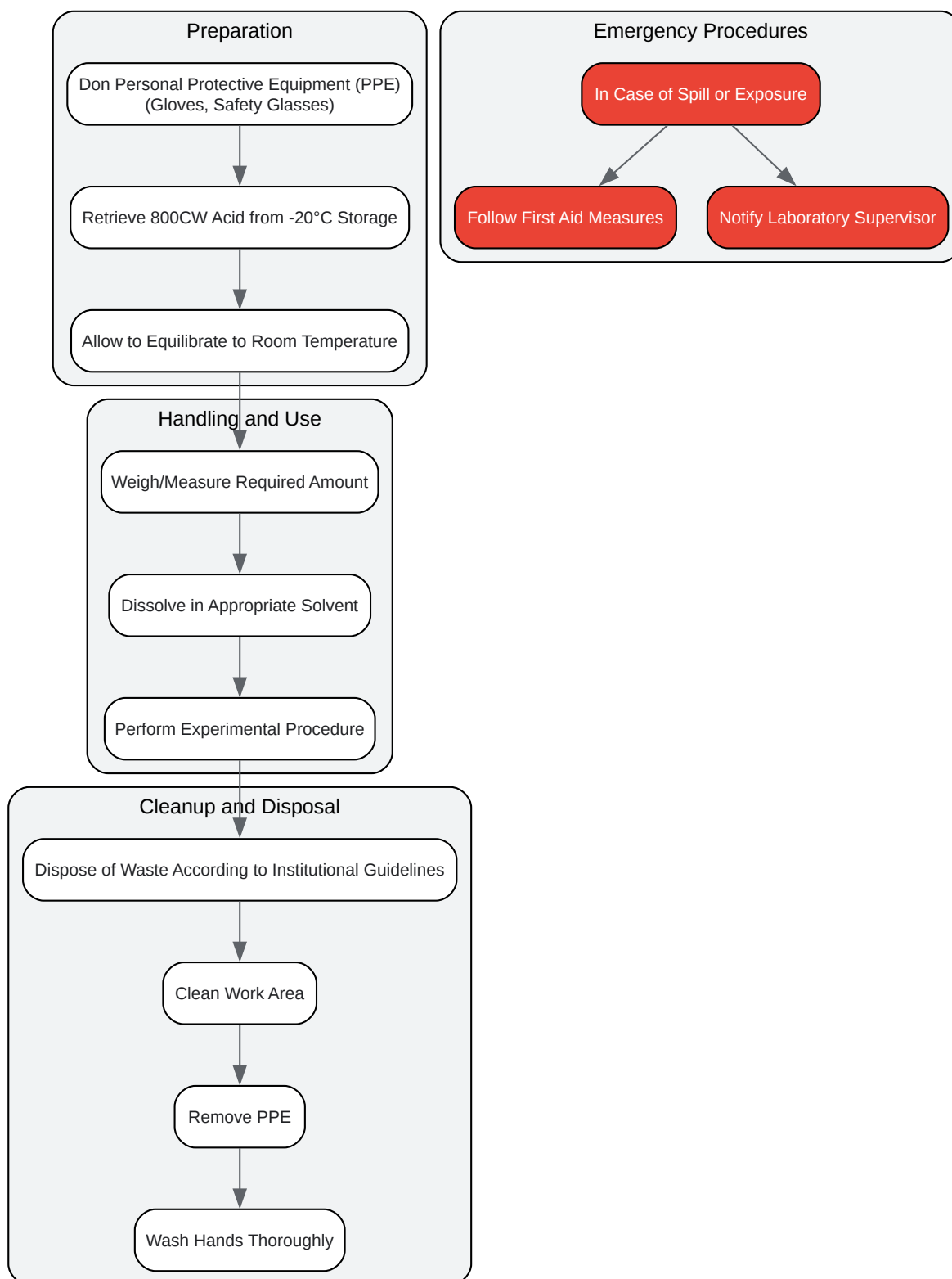
First Aid Measures

In the event of exposure, the following first aid procedures should be followed^[1]:

- Eye Contact: Immediately flush eyes with plenty of water, removing any contact lenses. Seek medical attention.^[1]
- Skin Contact: Rinse the affected area thoroughly with water. Remove contaminated clothing.^[1]
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide respiratory support.^[1]
- Ingestion: Wash out the mouth with water. Do not induce vomiting and seek medical attention.^[1]

Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **800CW acid** in a laboratory setting.



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*General laboratory workflow for handling **800CW acid**.*

Distinction from 800CW NHS Ester

It is important to distinguish **800CW acid** from its N-hydroxysuccinimide (NHS) ester derivative. 800CW NHS ester is an amine-reactive form of the dye used for labeling proteins and other biomolecules.[5] While the core fluorophore is the same, the reactive NHS ester group introduces different handling and reactivity considerations. The safety information in this guide is specific to **800CW acid**.

Conclusion

Based on available data, **800CW acid** is not considered a hazardous material. However, adherence to standard laboratory safety practices, including the use of personal protective equipment and following prescribed first aid measures in case of accidental exposure, is essential. The toxicological data from studies on the carboxylate form of the dye further support its low toxicity profile. Researchers should always consult the most recent Safety Data Sheet from their supplier before use.

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